

Application Notes: FPR-A14 in High-Throughput Screening

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568934

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Introduction

FPR-A14 is a potent, small-molecule agonist of the Formyl Peptide Receptor (FPR), a G protein-coupled receptor (GPCR) primarily expressed on phagocytic leukocytes, such as neutrophils. FPRs play a crucial role in the innate immune response by recognizing N-formyl peptides derived from bacteria or damaged mitochondria, initiating inflammatory responses like chemotaxis, degranulation, and the production of reactive oxygen species (ROS). The discovery of synthetic agonists like **FPR-A14** through high-throughput screening (HTS) provides powerful tools for studying FPR signaling and for the development of novel therapeutics targeting inflammatory and immune-related diseases.

This document details the application of **FPR-A14** in HTS, providing protocols for key functional assays and highlighting its utility as a reference compound for identifying novel FPR modulators.

Data Presentation

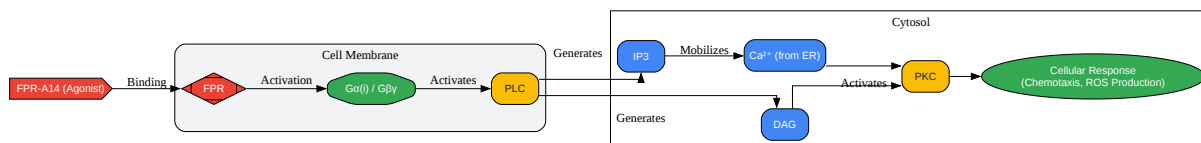
FPR-A14 was identified in a high-throughput screen for activators of neutrophil ROS production and was subsequently characterized in secondary functional assays.^[1] Its potency as an FPR agonist is demonstrated by its effective concentration (EC₅₀) values in key neutrophil functions.

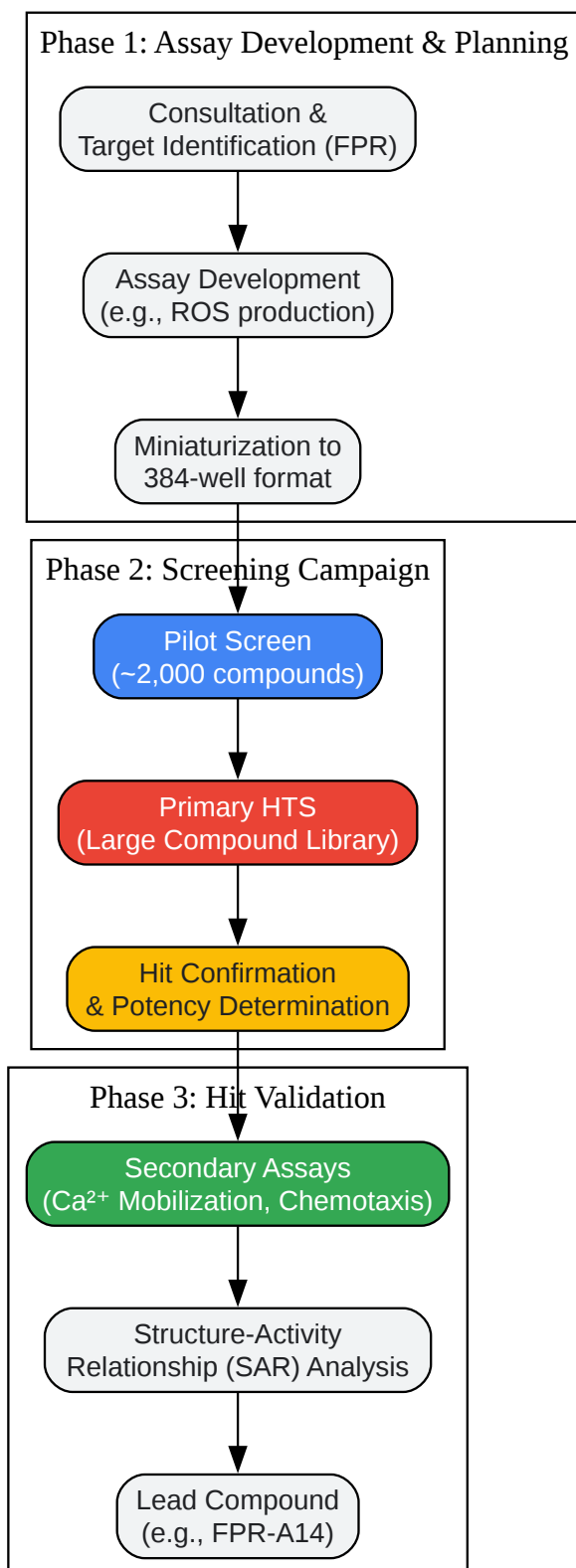
Parameter	FPR-A14 (Compound 14)	Reference
Neutrophil Chemotaxis (EC ₅₀)	42 nM	[1]
Ca ²⁺ Mobilization (EC ₅₀)	630 nM	[1]

Signaling Pathway and HTS Workflow

Activation of FPR by an agonist like **FPR-A14** initiates a well-defined signaling cascade, making it amenable to various HTS assay formats. The typical workflow for discovering such an agonist involves a multi-stage screening process.

Formyl Peptide Receptor (FPR) Signaling Pathway





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References

- 1. High-throughput screening for small-molecule activators of neutrophils: identification of novel N-formyl peptide receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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